

9-Hydroxyeriobofuran: A Phytoalexin with Antifungal and Cytotoxic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Hydroxyeriobofuran

Cat. No.: B593529

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Abstract

9-Hydroxyeriobofuran, a naturally occurring dibenzofuran, has been identified as a phytoalexin in plant species of the *Pyracantha* genus. As a defense compound, it is produced in response to biotic and abiotic stressors. This document provides a comprehensive overview of the discovery, natural origin, and biological activities of **9-Hydroxyeriobofuran**, with a focus on its antifungal and cytotoxic properties. Detailed experimental methodologies for its isolation, characterization, and biological evaluation are presented, alongside structured data and visual representations of relevant pathways to serve as a technical guide for the scientific community.

Discovery and Origin

9-Hydroxyeriobofuran was first identified as a natural product isolated from *Pyracantha koidzumii*, a plant species native to Taiwan. It has also been reported in *Pyracantha fortuneana*. This compound belongs to the dibenzofuran class of secondary metabolites, which are known for their diverse biological activities.

The discovery of **9-Hydroxyeriobofuran** is linked to the investigation of phytoalexins, which are antimicrobial compounds synthesized by plants in response to pathogen attack. It is considered a hydroxylated derivative of eriobofuran, another dibenzofuran phytoalexin found in plants of the Rosaceae family, particularly in response to fungal or bacterial infection. The

presence of **9-Hydroxyeriobofuran** in *Pyracantha* species highlights its role in the plant's innate immune system.

Chemical Structure and Properties

The chemical structure of **9-Hydroxyeriobofuran** is characterized by a dibenzofuran core with a hydroxyl group at the 9-position. The elucidation of its structure was achieved through spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 1: Physicochemical Properties of **9-Hydroxyeriobofuran**

Property	Value
Molecular Formula	C ₁₄ H ₁₂ O ₅
Molecular Weight	260.24 g/mol
Class	Dibenzofuran
Appearance	Not reported
Solubility	Not reported

Biological Activity

9-Hydroxyeriobofuran has demonstrated notable biological activities, particularly in the realms of antifungal and cytotoxic effects.

Antifungal Activity

Research has shown that **9-Hydroxyeriobofuran** exhibits significant inhibitory effects on the germination of fungal spores. This activity is crucial for preventing the establishment of fungal infections in plants and suggests its potential as a lead compound for the development of novel antifungal agents.

Table 2: Antifungal Activity of **9-Hydroxyeriobofuran** against Fungal Spore Germination

Fungal Species	ED ₅₀ (µg/mL)
Fungus 1	44
Fungus 2	39
Fungus 3	49

Note: The specific fungal species were not detailed in the available literature.

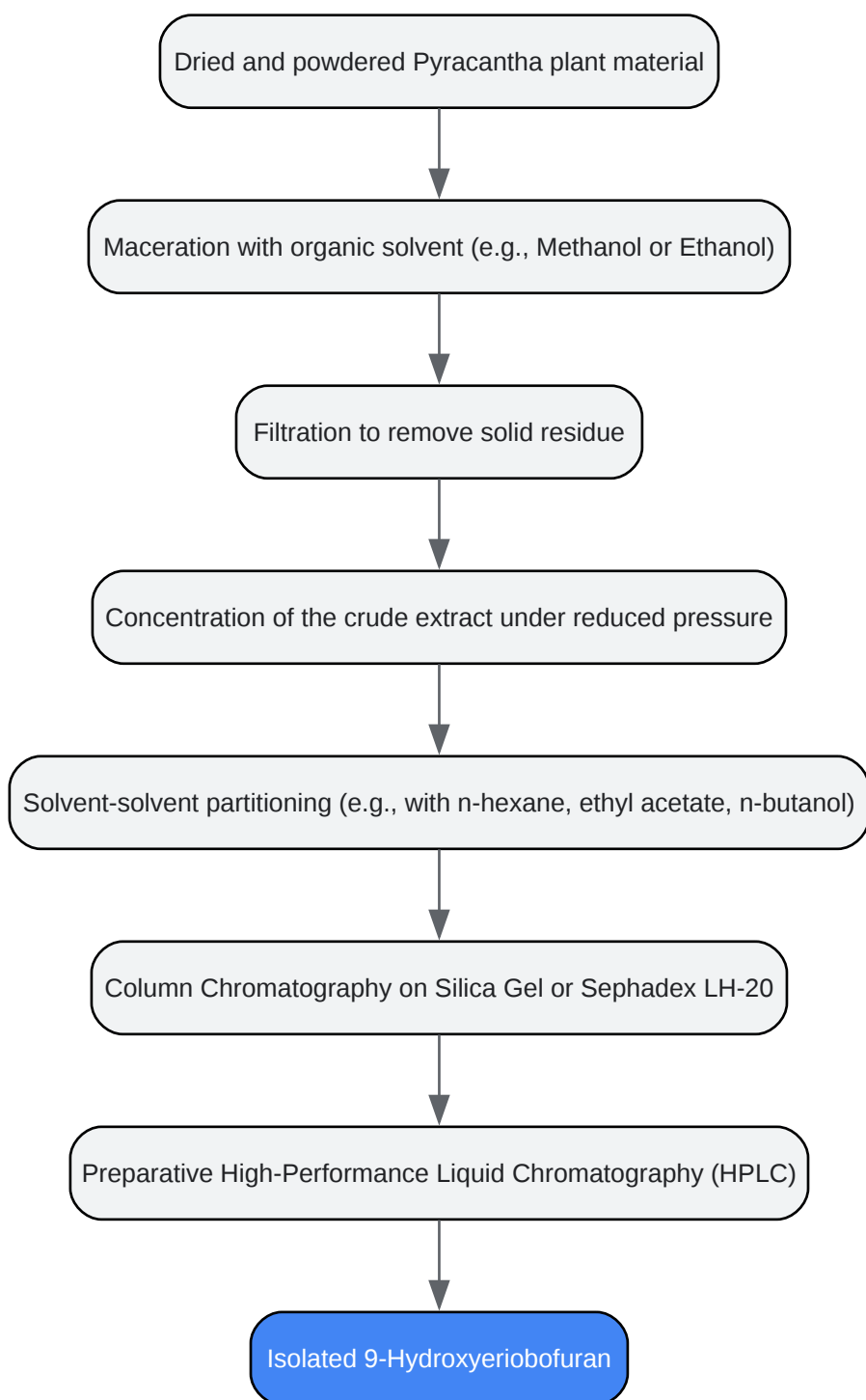
Cytotoxic Activity

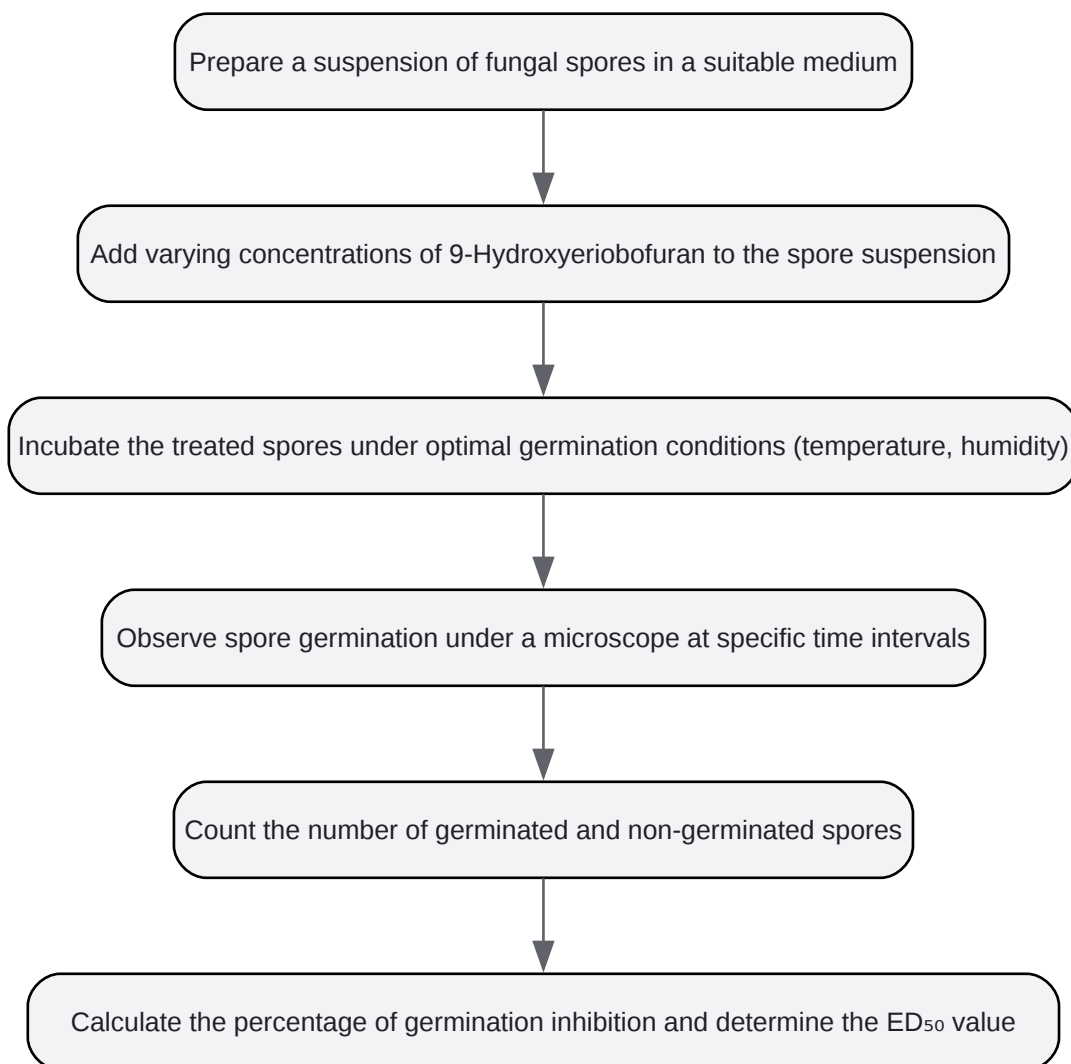
In addition to its antifungal properties, **9-Hydroxyeriobofuran** has been observed to inhibit the growth of human epidermal melanocytes (HEMn cells). This cytotoxic effect warrants further investigation to understand its mechanism of action and potential applications in cancer research or as a depigmenting agent.

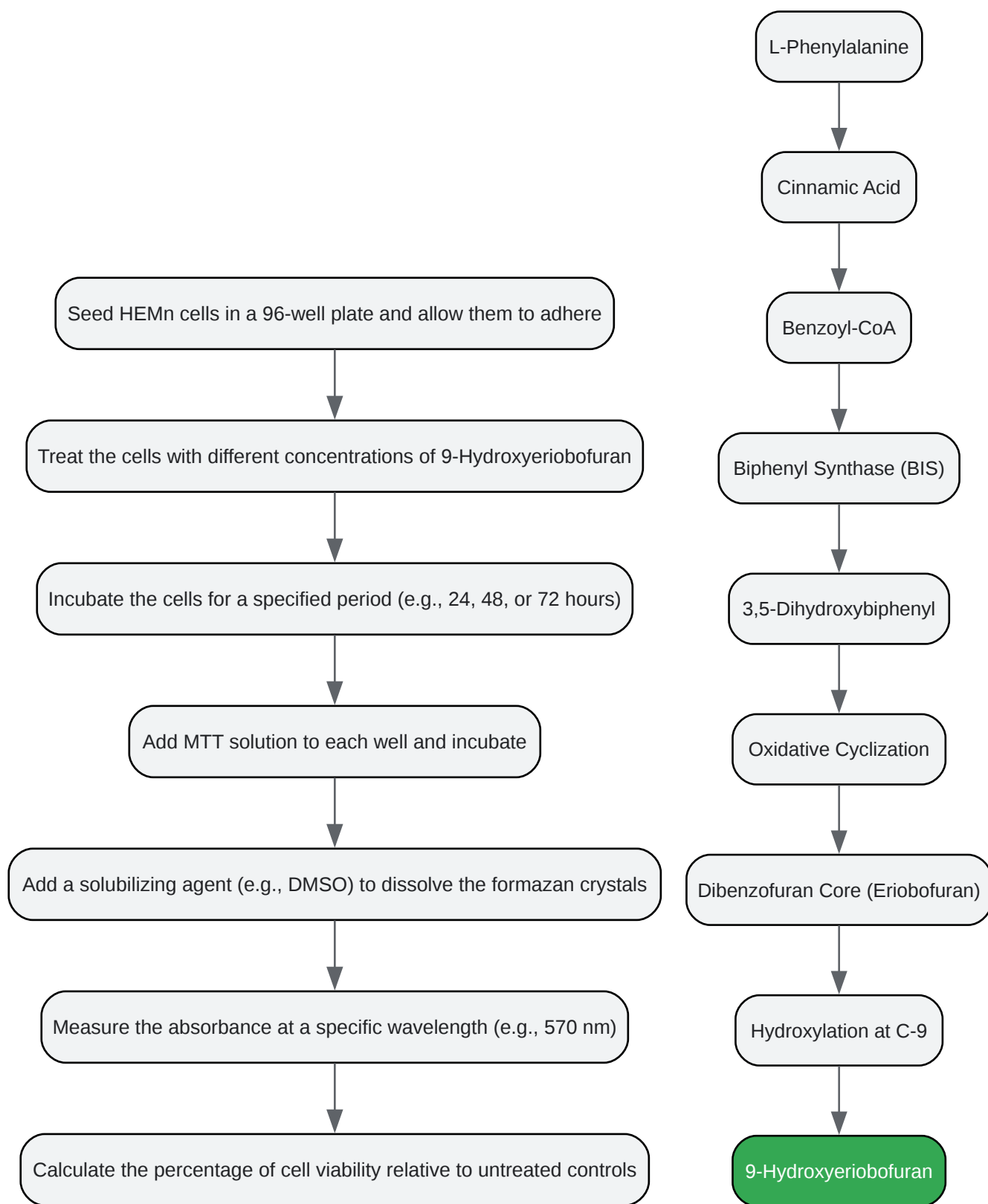
Experimental Protocols

Isolation and Purification of 9-Hydroxyeriobofuran from *Pyracantha* species

A detailed, step-by-step protocol for the isolation and purification of **9-Hydroxyeriobofuran** from *Pyracantha* species has not been extensively published. However, a general methodology can be inferred from standard phytochemical isolation procedures for dibenzofurans.







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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com